

C12-NBD Sphinganine: A Fluorescent Probe for Interrogating Sphingolipid Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C12-NBD Sphinganine

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Sphingolipids are a critical class of lipids that serve as both structural components of cellular membranes and as bioactive signaling molecules involved in a myriad of cellular processes, including proliferation, apoptosis, and cell-cell communication.[1][2] Ceramide, the central hub of sphingolipid metabolism, is generated through several pathways, including the de novo synthesis pathway.[2][3] Understanding the dynamics of this pathway is crucial for research into various diseases, from cancer to neurodegenerative disorders. Fluorescent lipid analogs have become indispensable tools for visualizing and quantifying metabolic flux and intracellular trafficking.[4][5][6]

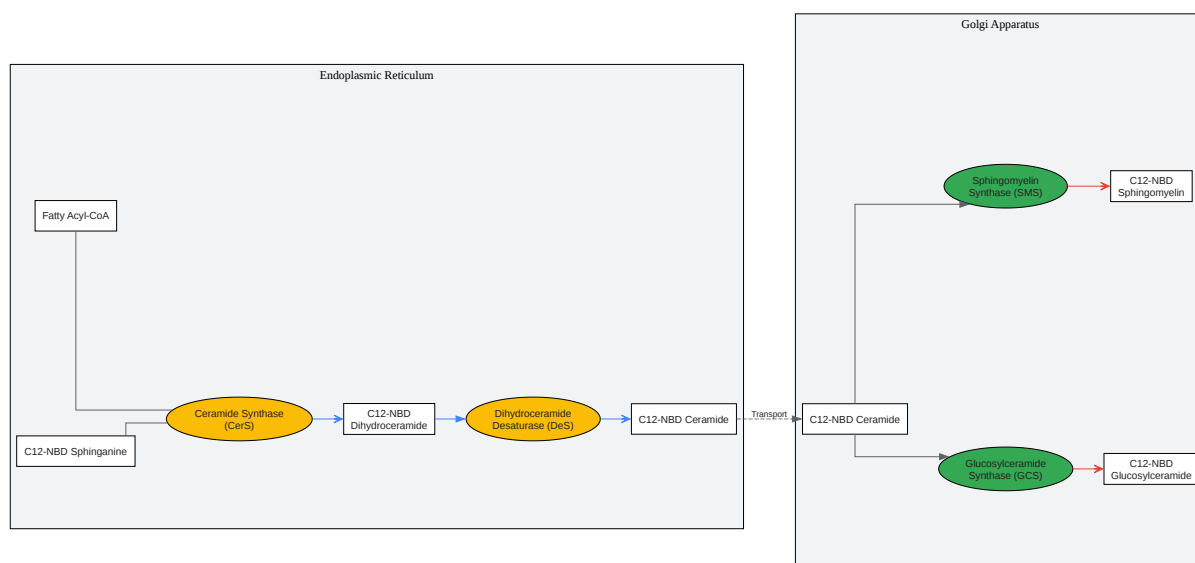
This guide focuses on **C12-NBD sphinganine**, a fluorescently-labeled analog of sphinganine (also known as dihydrosphingosine), the precursor to ceramide in the de novo pathway.[7][8] Its utility lies in its ability to act as a substrate for ceramide synthases (CerS), allowing for the direct measurement of enzyme activity and the tracking of its subsequent metabolic conversion into complex sphingolipids.[7][9] The attached nitrobenzoxadiazole (NBD) group provides a fluorescent signal for detection and quantification.[1]

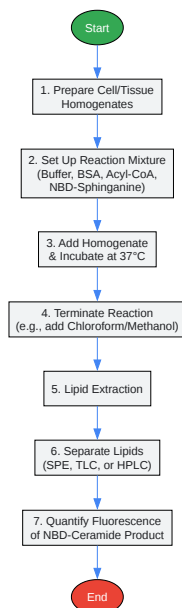
Principle of Action and Metabolic Fate

C12-NBD sphinganine is a cell-permeable molecule that mimics the natural substrate sphinganine. Upon entering the cell, it is primarily utilized by a family of six ceramide synthases (CerS1-6) located in the endoplasmic reticulum (ER).[2][7] Each CerS enzyme acylates the sphinganine backbone with a fatty acyl-CoA of a specific chain length to form N-

acylsphinganine, also known as dihydroceramide.[3][9] The use of **C12-NBD sphinganine** thus yields C12-NBD dihydroceramide. This product can then be acted upon by dihydroceramide desaturase to form C12-NBD ceramide, which is subsequently transported from the ER to the Golgi apparatus.[1][10] In the Golgi, it serves as a substrate for enzymes like glucosylceramide synthase (GCS) and sphingomyelin synthase (SMS), leading to the formation of fluorescent glucosylceramide and sphingomyelin, respectively.[1]

This metabolic journey allows researchers to monitor multiple steps of the sphingolipid pathway, from the initial synthesis of ceramide to the production of more complex downstream metabolites.





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- To cite this document: BenchChem. [C12-NBD Sphinganine: A Fluorescent Probe for Interrogating Sphingolipid Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569086#c12-nbd-sphinganine-s-role-in-sphingolipid-metabolism-studies]

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